

Vitrebond™ Liner/Base Application Protocol for Deep Cavities

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Compound of Interest

Compound Name: Vitrebond
CAS No.: 126338-82-7
Cat. No.: B1178313

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive protocol for the use of Vitrebond™ and Vitrebond™ Plus Light Cure Glass Ionomer Liner/Base in deep cavity preparations. The information is synthesized from manufacturer's technical profiles and clinical guidelines.

Introduction

Vitrebond™ is a resin-modified glass ionomer (RMGI) material widely used as a liner or base under various dental restorations, including composite, amalgam, ceramic, and metal.[1][2][3][4] Its primary functions in deep cavities are to seal the dentin, reduce postoperative sensitivity, inhibit bacterial growth, and release fluoride.[1][5] It is particularly recommended for deep cavity excavations where the bond of adhesives may be compromised by increased dentinal fluid.[6]

Chemical Composition and Setting Reaction:

Vitrebond™ consists of two main components: a fluoroaluminosilicate glass powder and a polyalkenoic acid liquid modified with methacrylate groups and HEMA (2-

hydroxyethylmethacrylate).[6] The material undergoes a dual-curing process: a rapid photoinitiated polymerization upon light exposure and a slower, continuous acid-base glass ionomer reaction.[6] This dual-cure mechanism provides an extended working time with a command set.[2]

Quantitative Data Summary

The following tables summarize the key quantitative properties of Vitrebond™ and Vitrebond™ Plus.

Table 1: Mixing and Curing Parameters

Parameter	Vitrebond™	Vitrebond™ Plus	Source(s)
Mixing Ratio (Powder:Liquid)	1 scoop : 1 drop (1.4:1 by weight)	N/A (Clicker™ Dispenser)	[2][3][7]
Mixing Time	10-15 seconds	N/A (Automix)	[1][2][3][7]
Working Time	Minimum 2 minutes 40 seconds	Ample working time	[2][3][7][8]
Curing Time	30 seconds	20 seconds	[2][3][5][7]

Table 2: Physical and Mechanical Properties

Property	Vitrebond™	Vitrebond™ Plus	Source(s)
Shear Bond Strength to Dentin (Immediate)	7.1 ± 1.8 MPa	Greater than other RMGIs	[5]
Shear Bond Strength to Dentin (24 hours)	12.2 ± 2.9 MPa	Comparable to Vitrebond™	[5][6]
Compressive Strength	High	Comparable to Vitrebond™	[5][6]
Fluoride Release	Sustained	Sustained and rechargeable	[5][6][8]

Experimental Protocols

Indirect Pulp Capping in Deep Cavities

This protocol describes the application of Vitrebond™ as a liner in deep cavities where there is no pulp exposure.

Materials:

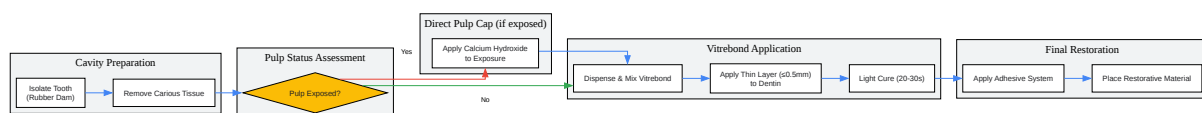
- Vitrebond™ Powder and Liquid or Vitrebond™ Plus Clicker™ Dispenser
- Mixing pad and spatula (for powder/liquid version)
- Ball applicator or suitable placement instrument
- Dental curing light

Procedure:

- Cavity Preparation: Isolate the tooth using a rubber dam to prevent contamination.^{[2][3]} Remove carious tissue, ensuring the dentinoenamel junction is clean. In cases of selective caries removal, a thin layer of affected dentin may be left over the pulp.
- Pulp Protection (if necessary): If a pulp exposure is present, Vitrebond™ is not indicated for direct pulp capping.^[2] In such cases, a minimal amount of calcium hydroxide should be placed directly on the exposure, followed by the application of Vitrebond™ over the calcium hydroxide and the surrounding dentin.^{[2][6]} A new product, Vitrebond™ Pulp Protect, is currently under clinical investigation for direct pulp capping.^{[9][10]}
- Dispensing and Mixing (Vitrebond™ Powder/Liquid):
 - Shake the powder bottle to fluff the powder.^[3]
 - Dispense one level scoop of powder and one drop of liquid onto a mixing pad.^{[1][5]} The recommended powder-to-liquid ratio is 1.4 to 1 by weight.^{[3][7]}
 - Rapidly mix the powder and liquid for 10-15 seconds to achieve a smooth, glossy consistency.^{[1][2][3][7]}

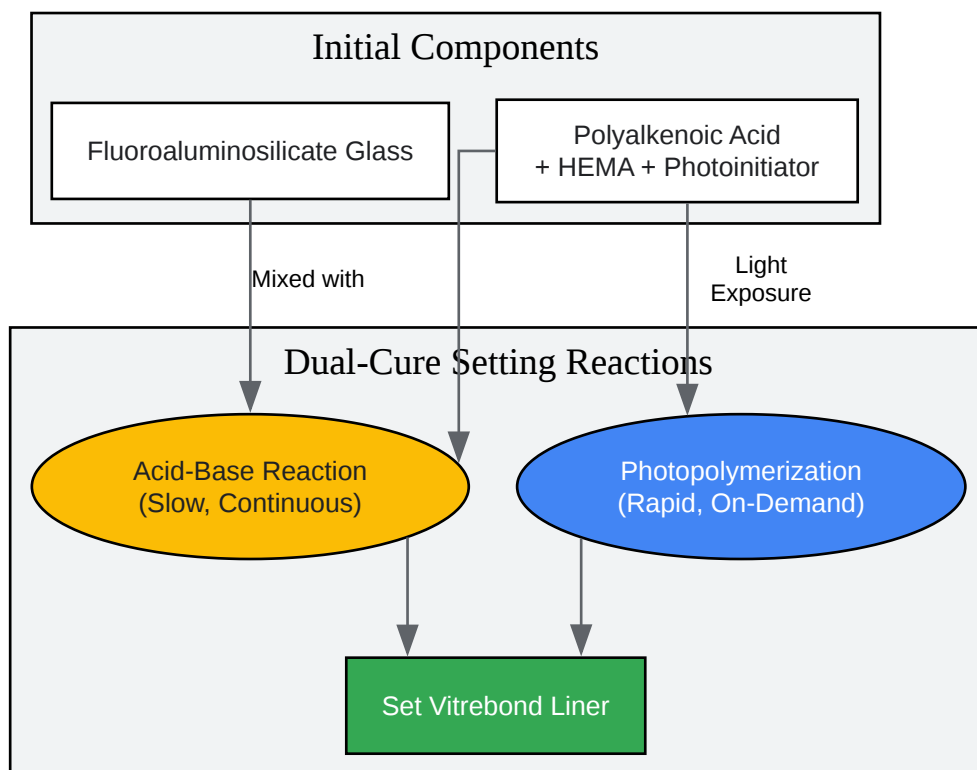
- Dispensing (Vitrebond™ Plus):
 - Use the Clicker™ Dispenser to directly dispense the required amount of material. This system ensures a consistent mix.[6][11]
- Application:
 - Using a ball applicator, apply a thin layer (0.5 mm or less) of the mixed Vitrebond™ to the dentin surfaces of the cavity.[1][2][3][7]
- Curing:
 - Light-cure the Vitrebond™ liner for 20-30 seconds using a dental curing light.[1][2][3][5][7]
 - For thicker applications, place and cure an initial thin layer, followed by a second layer up to 2 mm, and light-cure again for 30 seconds.[2][3][7]
- Restorative Procedure: Proceed with the application of the chosen adhesive and restorative material according to the manufacturer's instructions. Applying etchant over the cured Vitrebond™ is not harmful.[2][7]

Visualizations



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Caption: Vitrebond Application Workflow in Deep Cavities.



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Caption: Dual-Cure Setting Mechanism of Vitrebond.

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- To cite this document: BenchChem. [Vitrebond™ Liner/Base Application Protocol for Deep Cavities]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1178313/docs#vitrebond-liner-base-application-protocol-for-deep-cavities\]](https://www.benchchem.com/product/b1178313/docs#vitrebond-liner-base-application-protocol-for-deep-cavities)

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